A Guide to Inter-laboratory Comparison of Diisopentyl Sulfide Analysis

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Compound of Interest

Compound Name:	*Diisopentyl sulfide*
CAS No.:	*544-02-5*
Cat. No.:	*B1583518*

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This guide provides a comprehensive framework for conducting an inter-laboratory comparison (ILC) for the analysis of **Diisopentyl sulfide**. It is intended for researchers, scientists, and quality control professionals in the pharmaceutical and chemical industries who are tasked with ensuring the accuracy and comparability of analytical results across different laboratories. This document delves into the rationale behind methodological choices, offers detailed experimental protocols for two common analytical techniques, and outlines the statistical evaluation of the comparative results.

Introduction: The Imperative for Analytical Consistency

Diisopentyl sulfide (CAS No. 544-02-5), also known as isoamyl sulfide, is an organic sulfur compound with the molecular formula C10H22S.[1][2][3][4] It finds application as a metal extractant and as an intermediate in chemical synthesis.[5] Given its industrial relevance, the accurate quantification of **Diisopentyl sulfide** is crucial for process control, product quality assessment, and regulatory compliance.

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Inter-laboratory comparisons, or proficiency tests (PT), are a cornerstone of a robust quality assurance system. They provide an objective means of assessing the performance of individual laboratories by comparing their results to those of other laboratories and a reference value.[6][7] This process is essential for validating analytical methods, demonstrating technical competence, and ensuring that data generated by different facilities are reliable and comparable.[8] This guide will compare two powerful analytical techniques for the determination of **Diisopentyl sulfide**—Gas Chromatography-Mass Spectrometry (GC-MS) and Gas Chromatography with Sulfur Chemiluminescence Detection (GC-SCD)—and will detail the design and evaluation of an ILC based on these methods.

Comparative Analysis of Analytical Methodologies

The selection of an analytical technique for **Diisopentyl sulfide** is dictated by the required sensitivity, selectivity, and the nature of the sample matrix. Gas chromatography is the separation method of choice due to the volatility of **Diisopentyl sulfide**. The primary distinction between the two methods discussed here lies in the detection system.

Gas Chromatography-Mass Spectrometry (GC-MS)

Principle: GC-MS couples the superior separation capabilities of gas chromatography with the powerful identification and quantification abilities of mass spectrometry.[3][9][10] As molecules elute from the GC column, they are ionized, and the resulting ions are separated based on their mass-to-charge ratio. This technique provides not only quantitative data but also structural information, leading to a high degree of confidence in the identification of the analyte.[3][9]

Advantages:

- High Specificity: The mass spectrum of a compound is a unique fingerprint, allowing for unambiguous identification.[3]
- Qualitative and Quantitative: Provides both the concentration of the analyte and confirmation of its identity.
- Versatility: Can be used to analyze a wide range of volatile and semi-volatile organic compounds.[11]

Limitations:

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- Matrix Interference: Complex sample matrices can sometimes interfere with the ionization process or co-elute with the analyte, potentially affecting accuracy.[4]
- Sensitivity: While sensitive, it may not reach the ultra-trace levels achievable by some element-specific detectors.

Gas Chromatography with Sulfur Chemiluminescence Detection (GC-SCD)

Principle: The GC-SCD is a sulfur-specific detector.[1] As sulfur-containing compounds elute from the GC column, they are combusted in a hydrogen-rich flame to form sulfur monoxide (SO). This SO molecule then reacts with ozone in a reaction chamber to produce an excited state of sulfur dioxide (SO_2^*), which emits light as it decays.[12] The emitted light is detected by a photomultiplier tube, and the signal is proportional to the amount of sulfur present.

Advantages:

- Exceptional Sensitivity and Selectivity: Highly specific for sulfur compounds, with detection limits often in the low parts-per-billion (ppb) range.[13][14]
- Equimolar Response: The detector's response is directly proportional to the number of sulfur atoms entering it, simplifying quantification as a single sulfur compound can be used for calibration for other sulfur compounds.[13]
- Reduced Matrix Effects: Due to its high selectivity, it is less susceptible to interference from non-sulfur containing compounds in the matrix.[13][15]

Limitations:

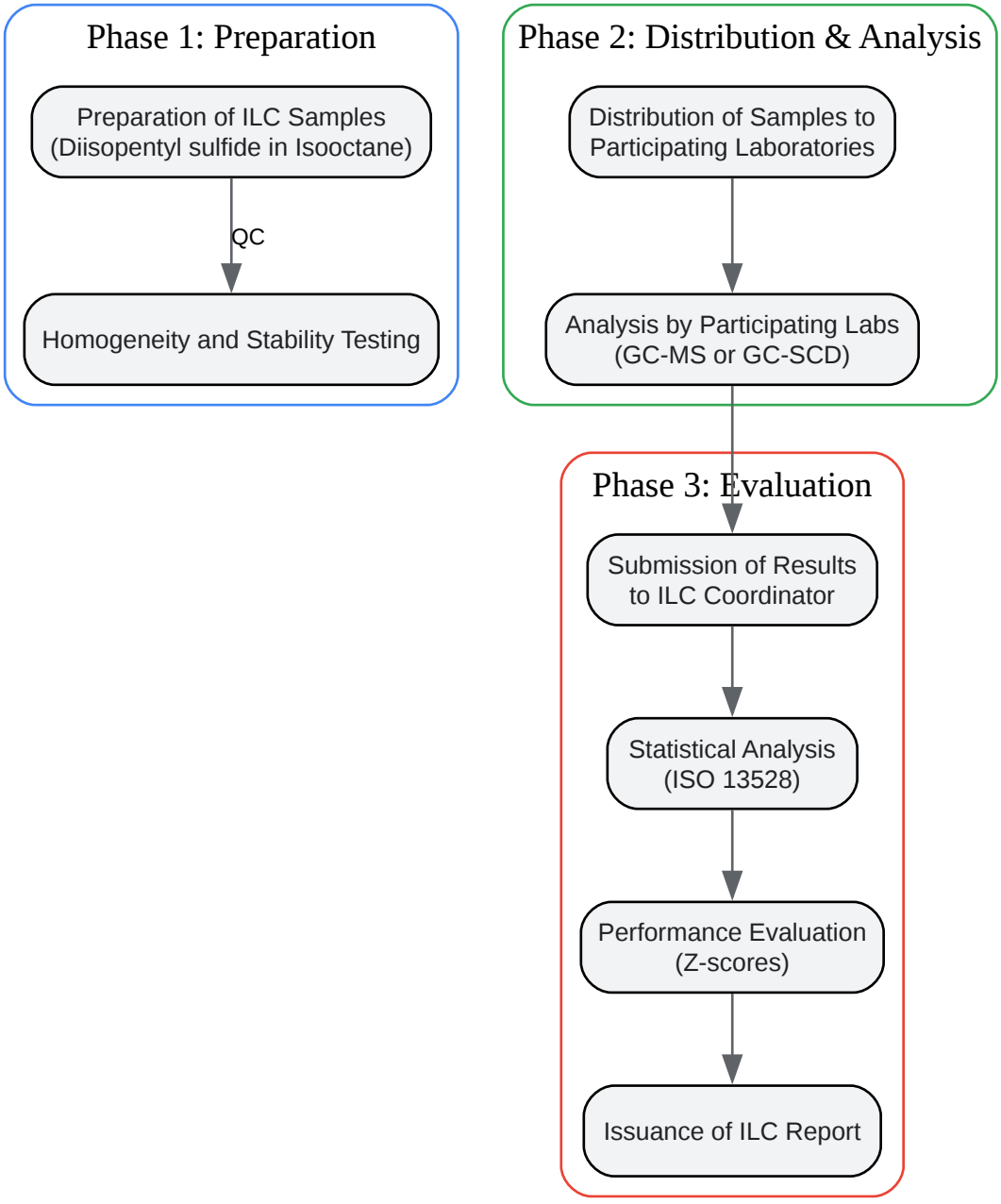
- No Structural Information: Provides no information about the molecular structure of the analyte; it only detects the presence and quantity of sulfur.
- Limited Scope: Only applicable to the analysis of sulfur-containing compounds.

Inter-laboratory Comparison (ILC) Design

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This section outlines a hypothetical ILC for the determination of **Diisopentyl sulfide** in a solvent matrix (e.g., isooctane), a common scenario in chemical process control. The design adheres to the principles outlined in ISO/IEC 17043 and utilizes the statistical methods described in ISO 13528.[1][9]

ILC Workflow Diagram



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Caption: Workflow for the **Diisopentyl Sulfide** Inter-laboratory Comparison.

Preparation of ILC Test Items

- Matrix Selection: Isooctane is chosen as the matrix due to its low reactivity and good chromatographic properties.
- Concentration Levels: Two concentration levels of **Diisopentyl sulfide** will be prepared to assess laboratory performance across a range:
  - Level 1: 5 mg/kg (low concentration)
  - Level 2: 50 mg/kg (high concentration)
- Sample Preparation: A stock solution of **Diisopentyl sulfide** (purity ≥99%) will be gravimetrically prepared in isooctane. This stock will then be used to prepare the two concentration levels in bulk. The final solutions will be dispensed into amber glass vials with PTFE-lined caps.
- Homogeneity and Stability Testing: Before distribution, a statistically relevant number of samples from each concentration level will be randomly selected and analyzed by the coordinating laboratory to ensure homogeneity. Stability will be assessed by analyzing samples at different time points under the proposed storage and transport conditions.[6]

Experimental Protocols

Participating laboratories should follow their own validated in-house methods. However, the following protocols are provided as a reference and represent best practices for the analysis of **Diisopentyl sulfide**.

Protocol 1: Analysis by GC-MS

- Sample Preparation:
  - Allow the ILC sample to equilibrate to room temperature.
  - Prepare a calibration curve using certified reference standards of **Diisopentyl sulfide** in isooctane, bracketing the expected concentration range.

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- Prepare a 1:10 dilution of the sample in isooctane.

- GC-MS Instrumentation and Conditions:
  - Gas Chromatograph: Agilent 7890B GC or equivalent.
  - Mass Spectrometer: Agilent 5977B MSD or equivalent.
  - Column: Agilent J&W DB-5ms (30 m x 0.25 mm ID, 0.25 µm film thickness) or equivalent.
  - Inlet: Split/splitless, operated in split mode (e.g., 20:1) at 250°C.
  - Injection Volume: 1 µL.
  - Carrier Gas: Helium at a constant flow of 1.2 mL/min.
  - Oven Temperature Program:
    - Initial temperature: 60°C, hold for 2 minutes.
    - Ramp: 15°C/min to 280°C.
    - Hold: 5 minutes at 280°C.
  - MS Transfer Line: 280°C.
  - Ion Source: Electron Ionization (EI) at 70 eV, 230°C.
  - Quadrupole Temperature: 150°C.
  - Data Acquisition: Scan mode (m/z 40-300) for identification and Selected Ion Monitoring (SIM) mode for quantification.
    - Quantification ion: m/z 174 (M+)
    - Qualifier ions: m/z 71, 117

Protocol 2: Analysis by GC-SCD

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- Sample Preparation:
  - Identical to the GC-MS sample preparation.
- GC-SCD Instrumentation and Conditions:
  - Gas Chromatograph: Agilent 8890 GC or equivalent.
  - Sulfur Chemiluminescence Detector: Agilent 8355 SCD or equivalent.
  - Column: Agilent J&W DB-Sulfur SCD (60 m x 0.32 mm ID, 4.2 µm film thickness) or equivalent.[14]
  - Inlet: Split/splitless, operated in split mode (e.g., 10:1) at 275°C.[15]
  - Injection Volume: 1 µL.
  - Carrier Gas: Helium at a constant flow of 2.0 mL/min.[15]
  - Oven Temperature Program:
    - Initial temperature: 40°C, hold for 1 minute.
    - Ramp: 10°C/min to 250°C.
    - Hold: 2 minutes at 250°C.[15]
  - SCD Parameters:
    - Furnace Temperature: 800°C.[15]
    - Base Temperature: 250°C.[15]
    - Oxidizer Gas Flows: As per manufacturer's recommendations (e.g., H2: ~40 mL/min, Air: ~60 mL/min).[15]
    - Ozone Generator Oxygen Flow: ~40 mL/min.[15]

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Data Analysis and Performance Evaluation

Upon receipt of the analytical results from all participating laboratories, the ILC coordinator will perform a statistical analysis in accordance with ISO 13528.[1][9][12]

Determination of the Assigned Value (x_pt)

The assigned value, which represents the best estimate of the true concentration of **Diisopentyl sulfide** in the ILC samples, will be determined as the robust mean of the participants' results. This approach minimizes the influence of outliers.

Performance Statistic: The Z-score

The performance of each laboratory will be evaluated using the Z-score, calculated as follows:

$Z = (x - x_{pt}) / \sigma_{pt}$

Where:

- x is the result reported by the participating laboratory.
- x_{pt} is the assigned value.
- σ_{pt} is the standard deviation for proficiency assessment.

The interpretation of the Z-score is as follows:

- $|Z| \leq 2.0$: Satisfactory performance.
- $2.0 < |Z| < 3.0$: Questionable performance (warning signal).
- $|Z| \geq 3.0$: Unsatisfactory performance (action signal).

Data Presentation

The results of the ILC will be summarized in a comprehensive report. This report will include the following:

- A table of all reported results (anonymized).

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- The assigned value and its uncertainty for each concentration level.
- The calculated Z-score for each laboratory.
- A graphical representation of the Z-scores for each concentration level.

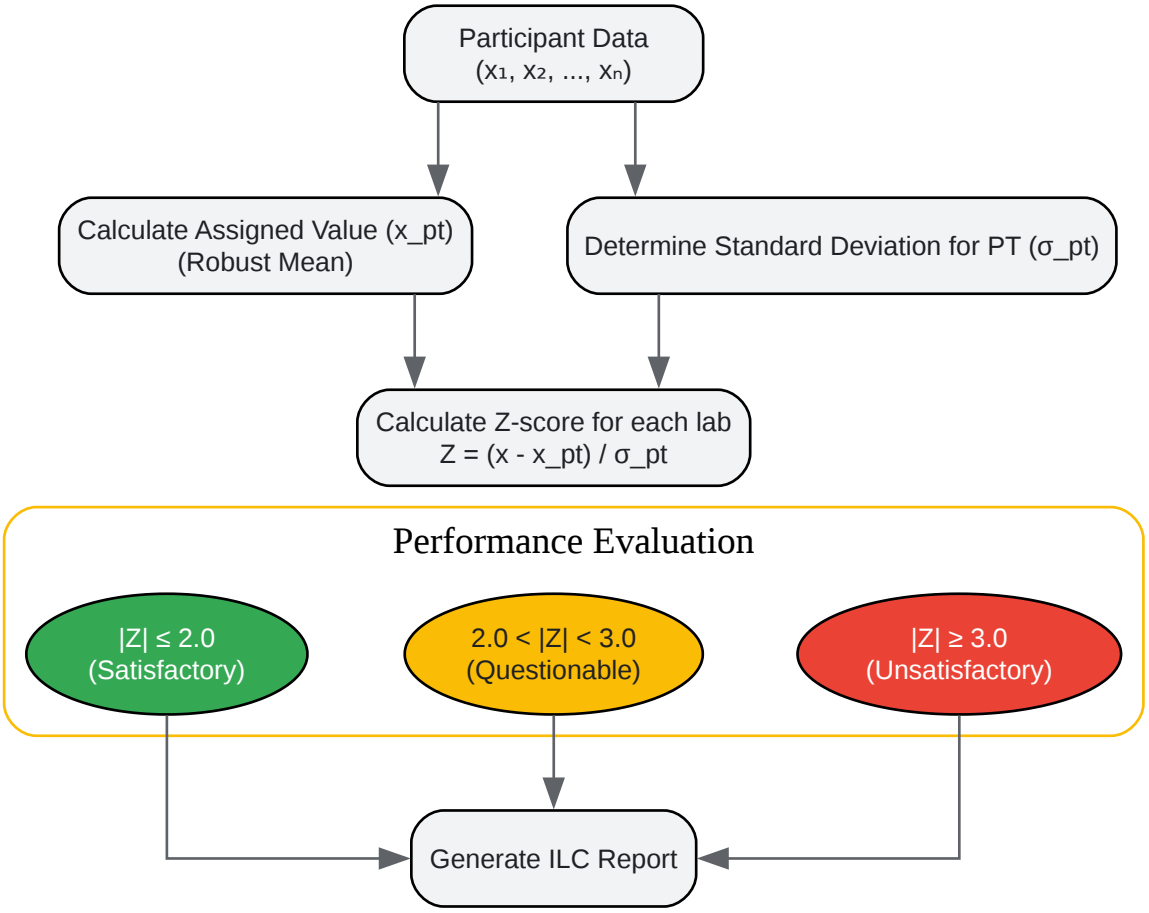
Table 1: Hypothetical ILC Results for **Diisopentyl Sulfide** (Level 1: 5 mg/kg)

Laboratory ID	Reported Value (mg/kg)	Z-score	Performance
Lab 01	4.95	-0.50	Satisfactory
Lab 02	5.20	2.00	Satisfactory
Lab 03	4.80	-2.00	Satisfactory
Lab 04	5.50	5.00	Unsatisfactory
Lab 05	4.90	-1.00	Satisfactory
...	...	...	...

Assigned Value (x_pt): 5.00 mg/kg Standard Deviation for PT (σ_pt): 0.10 mg/kg

Diagram of Statistical Evaluation

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Caption: Statistical evaluation process based on ISO 13528.

Conclusion

A well-designed and executed inter-laboratory comparison is indispensable for ensuring the quality and reliability of analytical data for **Diisopentyl sulfide**. Both GC-MS and GC-SCD are powerful techniques for this analysis, with the choice depending on the specific requirements for selectivity, sensitivity, and structural confirmation. By following a structured approach to ILC design, execution, and statistical evaluation as outlined in this guide, participating laboratories can gain valuable insights into their performance, identify areas for improvement, and contribute to a higher standard of analytical excellence in the industry. Laboratories receiving a questionable or unsatisfactory performance signal should conduct a thorough root cause analysis and implement appropriate corrective actions.

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